

Solubility Profile of Azide-PEG12-Tos: A Technical Guide

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Compound of Interest

Compound Name: Azide-PEG12-Tos

Cat. No.: B8104382

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Azide-PEG12-Tos**, a heterobifunctional PEGylation reagent. Understanding the solubility of this reagent is critical for its effective application in bioconjugation, drug delivery, and nanoparticle functionalization. This document outlines its solubility in various common solvents, provides detailed experimental protocols for solubility determination, and illustrates key concepts through logical diagrams.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its utility in various applications. For a molecule like **Azide-PEG12-Tos**, its solubility is influenced by the interplay of its distinct chemical moieties: the hydrophilic polyethylene glycol (PEG) chain, the reactive azide group, and the tosyl leaving group. The PEG component, with its repeating ether units, generally imparts significant water solubility.^{[1][2][3]} Conversely, the more organic-soluble tosyl group and the overall molecular structure will influence its behavior in non-aqueous solvents.

Quantitative Solubility Data

While specific quantitative solubility data for **Azide-PEG12-Tos** is not extensively published, the following table summarizes the known qualitative solubility and provides estimated quantitative values based on the behavior of structurally similar low-molecular-weight PEG

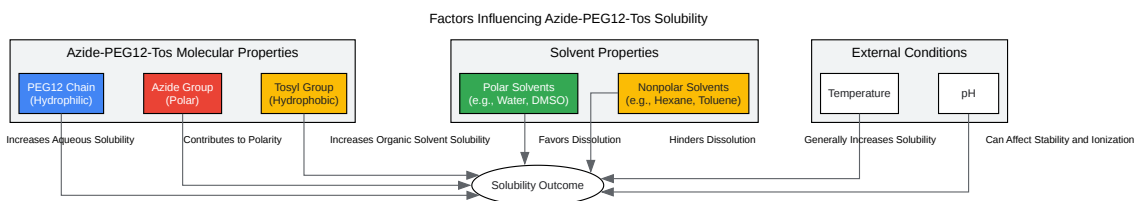
derivatives, such as PEG 600. These values should be considered as estimates and may vary depending on the specific experimental conditions such as temperature and purity of the solute and solvent.

| Solvent | Chemical Formula | Qualitative Solubility | Estimated Quantitative Solubility (at 25°C) |
|---------------------------|---|---------------------------|---|
| Water | H ₂ O | Soluble ^{[1][2]} | > 100 mg/mL |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | Soluble | > 100 mg/mL |
| Dichloromethane (DCM) | CH ₂ Cl ₂ | Soluble | > 100 mg/mL |
| Dimethylformamide (DMF) | C ₃ H ₇ NO | Soluble | > 100 mg/mL |
| Ethanol | C ₂ H ₅ OH | Soluble | > 50 mg/mL |
| Chloroform | CHCl ₃ | Soluble | > 100 mg/mL |
| Toluene | C ₇ H ₈ | Less Soluble | < 10 mg/mL |
| Diethyl Ether | (C ₂ H ₅) ₂ O | Insoluble | < 1 mg/mL |
| Hexane | C ₆ H ₁₄ | Insoluble | < 1 mg/mL |

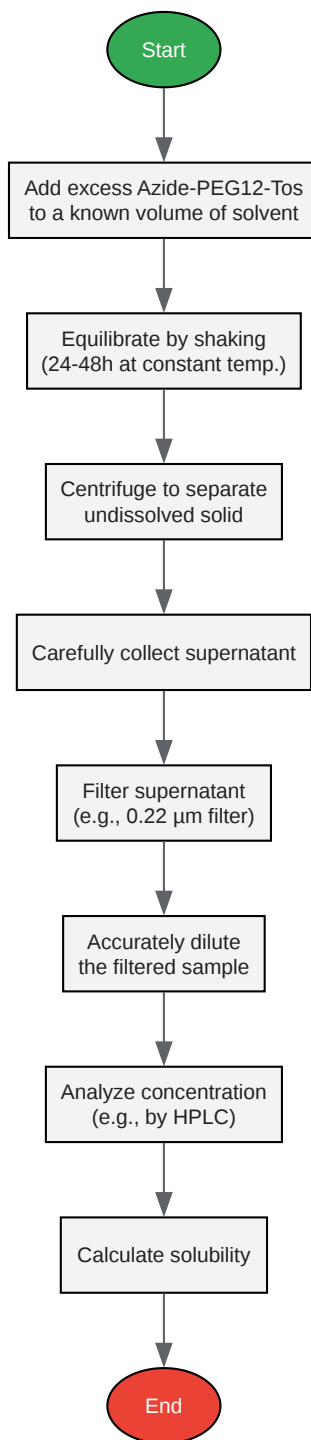
Note: The quantitative solubility values are estimates based on the known properties of similar low-molecular-weight PEG compounds and should be experimentally verified for precise applications.

Factors Influencing Solubility

The solubility of **Azide-PEG12-Tos** is a multifactorial property. The following diagram illustrates the key chemical and physical factors that determine its behavior in different solvents.



Experimental Workflow for Shake-Flask Solubility Assay

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